

# what is the role of BDNF in adult neurogenesis

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An In-depth Technical Guide on the Role of Brain-Derived Neurotrophic Factor (**BDNF**) in Adult Neurogenesis

## Introduction

Adult neurogenesis, the process of generating new neurons from neural stem cells (NSCs) in the adult brain, is a critical component of neural plasticity and cognitive function. This phenomenon primarily occurs in two specialized niches: the subventricular zone (SVZ) of the lateral ventricles and the subgranular zone (SGZ) of the dentate gyrus in the hippocampus. The regulation of adult neurogenesis is a complex interplay of intrinsic and extrinsic factors, with Brain-Derived Neurotrophic Factor (**BDNF**) emerging as a pivotal signaling molecule. This guide provides a comprehensive overview of the multifaceted role of **BDNF** in adult neurogenesis, detailing its molecular mechanisms, signaling pathways, and the experimental methodologies used to elucidate its function. This document is intended for researchers, scientists, and professionals in the field of drug development.

## The Molecular Landscape: BDNF and Its Receptors

**BDNF** is a member of the neurotrophin family of growth factors. It is initially synthesized as a precursor protein, pro**BDNF**, which is then proteolytically cleaved to produce the mature **BDNF** protein[1]. The biological effects of both pro**BDNF** and mature **BDNF** are mediated through their interaction with two distinct types of cell surface receptors: the high-affinity Tropomyosin receptor kinase B (TrkB) and the low-affinity p75 neurotrophin receptor (p75NTR)[1].

Mature **BDNF** preferentially binds to and activates the TrkB receptor, a receptor tyrosine kinase. This binding event induces receptor dimerization and autophosphorylation of tyrosine

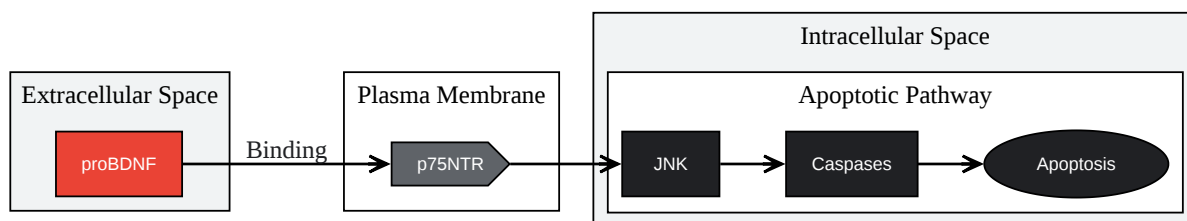
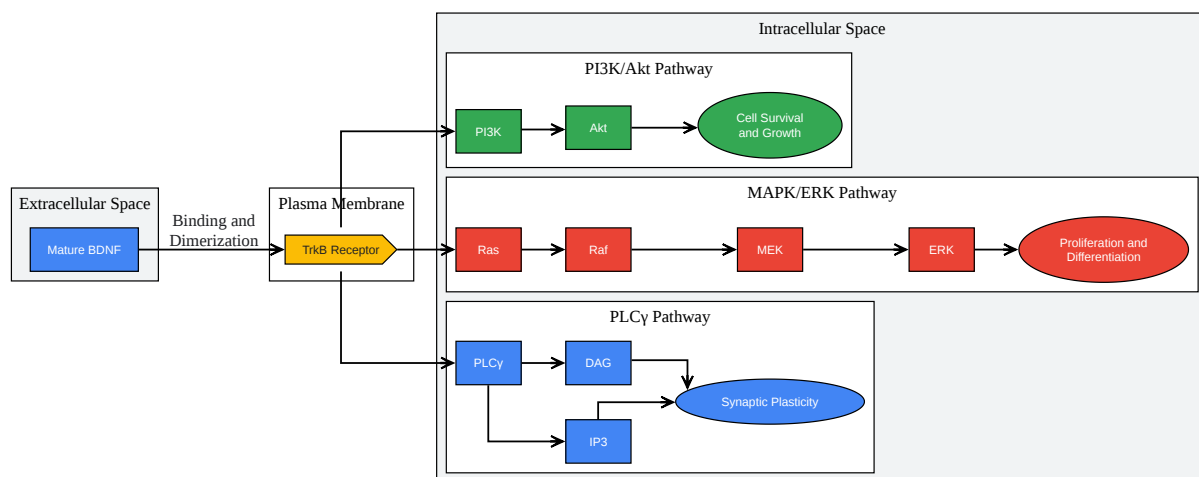
residues in its intracellular domain, initiating downstream signaling cascades that are largely associated with neuronal survival, growth, and differentiation[1][2].

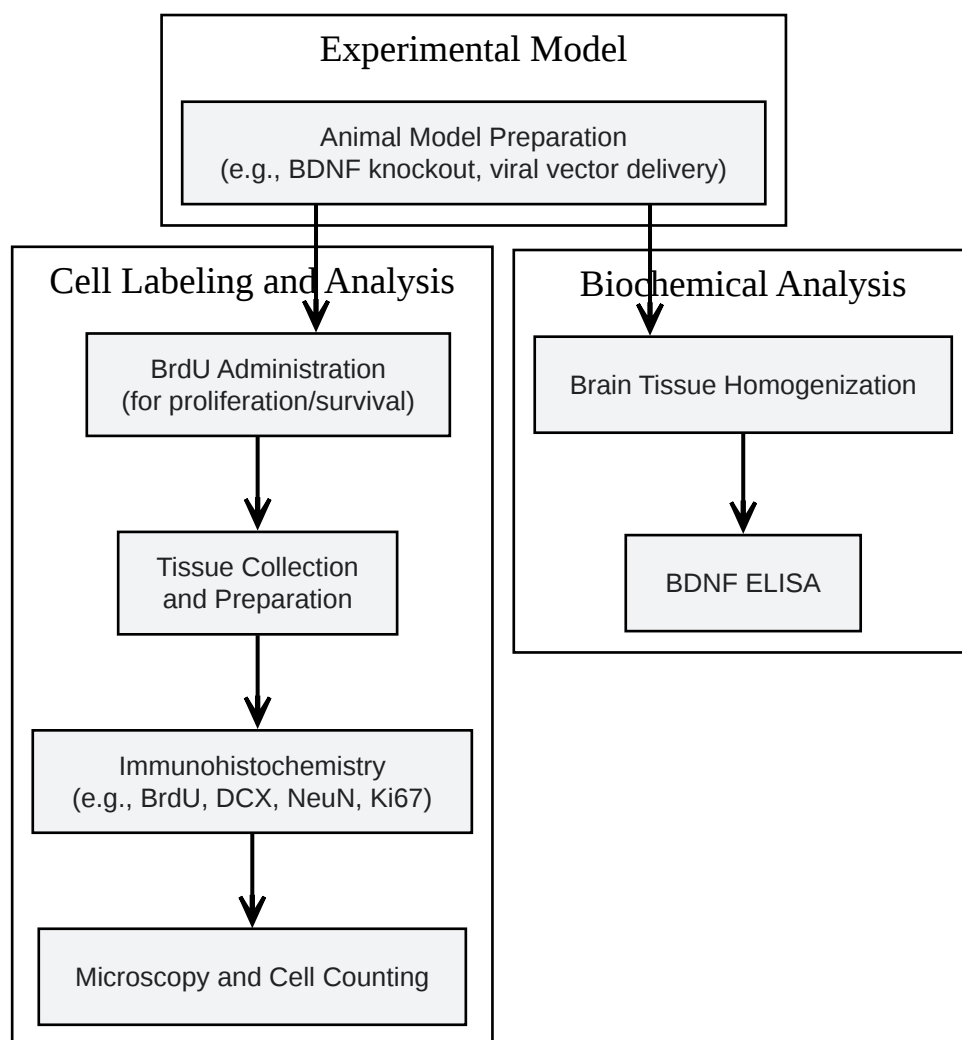
In contrast, pro**BDNF** exhibits a higher affinity for the p75NTR, a member of the tumor necrosis factor receptor superfamily. The signaling outcomes of pro**BDNF**-p75NTR interaction are more varied and can include the induction of apoptosis (programmed cell death) and the suppression of cell cycling[1]. The balance between the expression and activity of TrkB and p75NTR, as well as the relative concentrations of mature **BDNF** and pro**BDNF**, are critical in determining the ultimate cellular response.

## BDNF Signaling Pathways in Adult Neurogenesis

The binding of mature **BDNF** to the TrkB receptor triggers a cascade of intracellular signaling events that are fundamental to its pro-neurogenic effects. Three major signaling pathways are activated downstream of TrkB:

- **The Mitogen-Activated Protein Kinase (MAPK)/Extracellular Signal-Regulated Kinase (ERK) Pathway:** This pathway is crucial for promoting the proliferation and differentiation of neural stem and progenitor cells[3][4]. Activation of the MAPK/ERK cascade can lead to the phosphorylation of transcription factors that regulate the expression of genes involved in cell cycle progression and neuronal fate specification.
- **The Phosphatidylinositol 3-Kinase (PI3K)/Akt Pathway:** The PI3K/Akt signaling cascade is a primary mediator of cell survival. Akt, a serine/threonine kinase, phosphorylates a variety of downstream targets that inhibit apoptosis and promote cell growth. This pathway is essential for the survival of newly generated neurons[3][4].
- **The Phospholipase C-gamma (PLC $\gamma$ ) Pathway:** Activation of PLC $\gamma$  by the TrkB receptor leads to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). This pathway is more classically associated with synaptic plasticity and neurotransmitter release but also contributes to the activity-dependent regulation of neurogenesis.





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